

# An In-depth Technical Guide to Dipalmitoylphosphatidylethanolamine (DPPE)

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Dipalmitoylphosphatidylethanolamine*

Cat. No.: *B041923*

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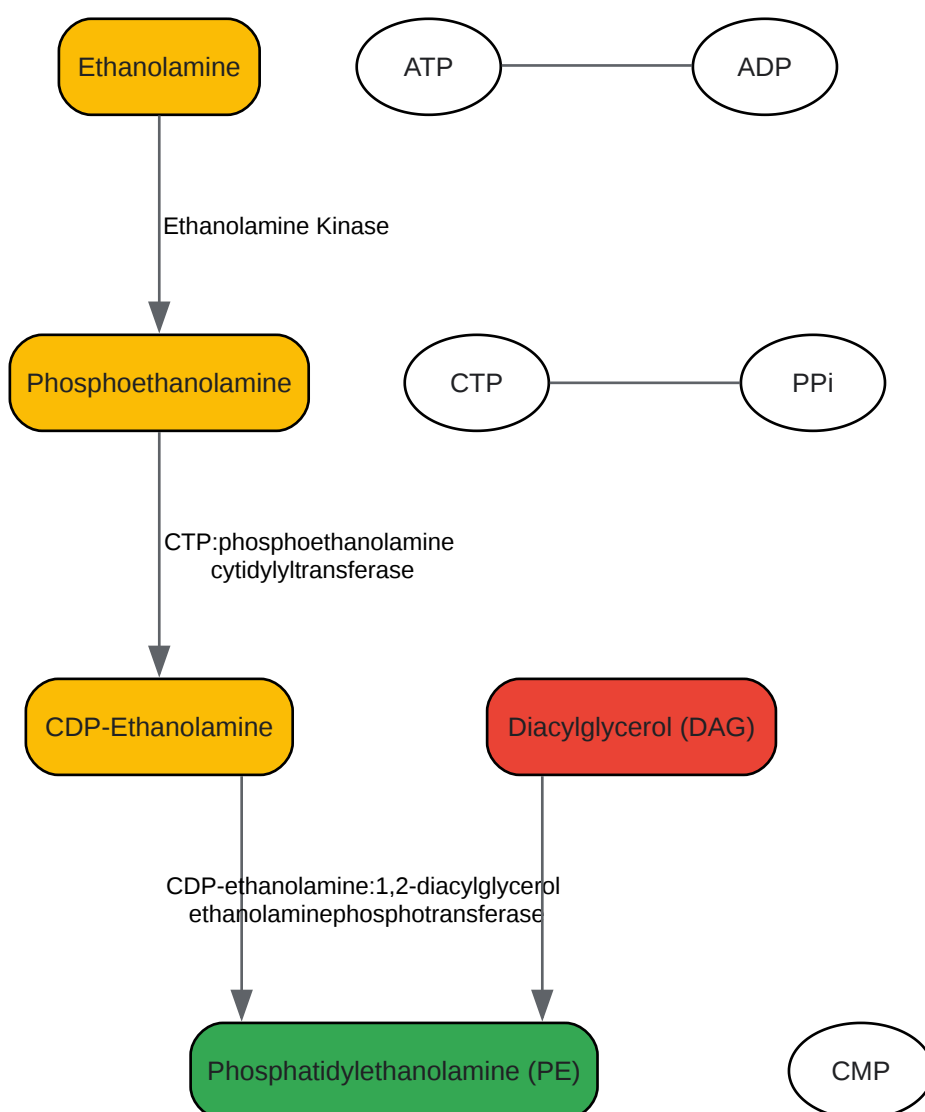
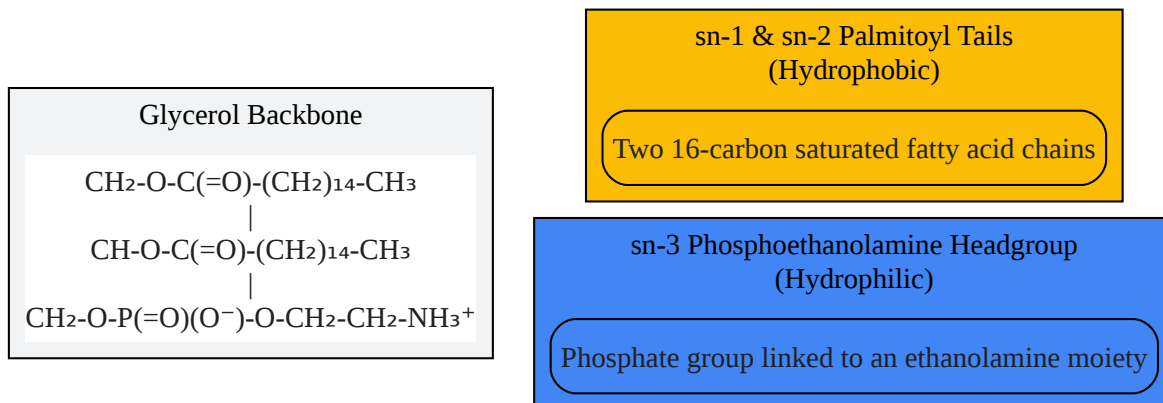
This guide provides a comprehensive overview of the chemical structure, physicochemical properties, and biological significance of 1,2-dipalmitoyl-sn-glycero-3-phosphoethanolamine (DPPE). It includes detailed experimental protocols and visual representations of key pathways and workflows to support research and development activities.

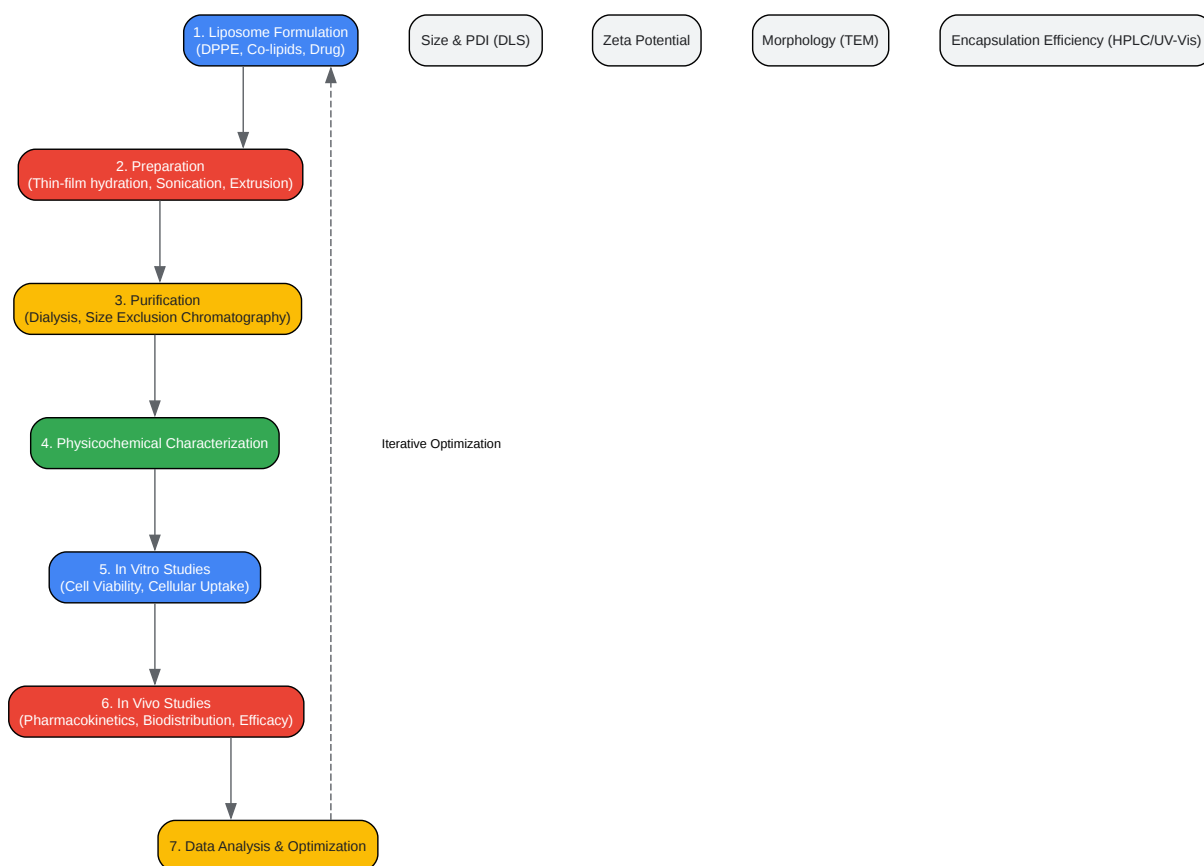
## Core Concepts: Chemical Identity and Structure

**Dipalmitoylphosphatidylethanolamine (DPPE)** is a glycerophospholipid, a major class of lipids that are essential components of all cell membranes.<sup>[1][2]</sup> It is classified as a phosphatidylethanolamine (PE), which is the second most abundant phospholipid in eukaryotic cell membranes after phosphatidylcholine (PC).<sup>[1][3]</sup>

The structure of DPPE consists of a central glycerol backbone. The sn-1 and sn-2 positions of the glycerol are esterified with two saturated 16-carbon fatty acids, palmitic acid. The sn-3 position is attached to a phosphate group, which is further linked to an ethanolamine head group.<sup>[2]</sup> This amphipathic nature, with a hydrophilic phosphoethanolamine head and two hydrophobic palmitoyl tails, dictates its self-assembly into bilayer structures in aqueous environments.<sup>[2]</sup>

Chemical Structure of **Dipalmitoylphosphatidylethanolamine**:





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Address: 3281 E Guasti Rd

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Phone: (601) 213-4426

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